

Abexinostat tumor growth delay comparison xenograft models

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Compound Focus: Abexinostat

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Abexinostat in NSCLC Xenograft Models

The following data is sourced from a 2017 study that investigated **abexinostat** combined with radiotherapy and cisplatin in mouse models of NSCLC [1].

Xenograft Model	Treatment Groups	Key Findings on Tumor Growth Delay	Proposed Mechanisms
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| NSCLC (A549 and H460 cell lines) in nude mice [1] | - Irradiation (IR) alone

- **Abexinostat** alone
- **Abexinostat** + IR
- **Abexinostat** + IR + Cisplatin | - **Abexinostat** potentiated tumor growth delay when combined with irradiation [1].
- The combination of **abexinostat**, **IR**, and **cisplatin** showed promising results, suggesting a potential for triple-combination therapy [1]. | - Increased radiation-induced, caspase-dependent apoptosis [1].
- Caused persistent DNA double-strand breaks [1].
- Decreased DNA damage signaling and repair [1]. |

Experimental Protocol Summary

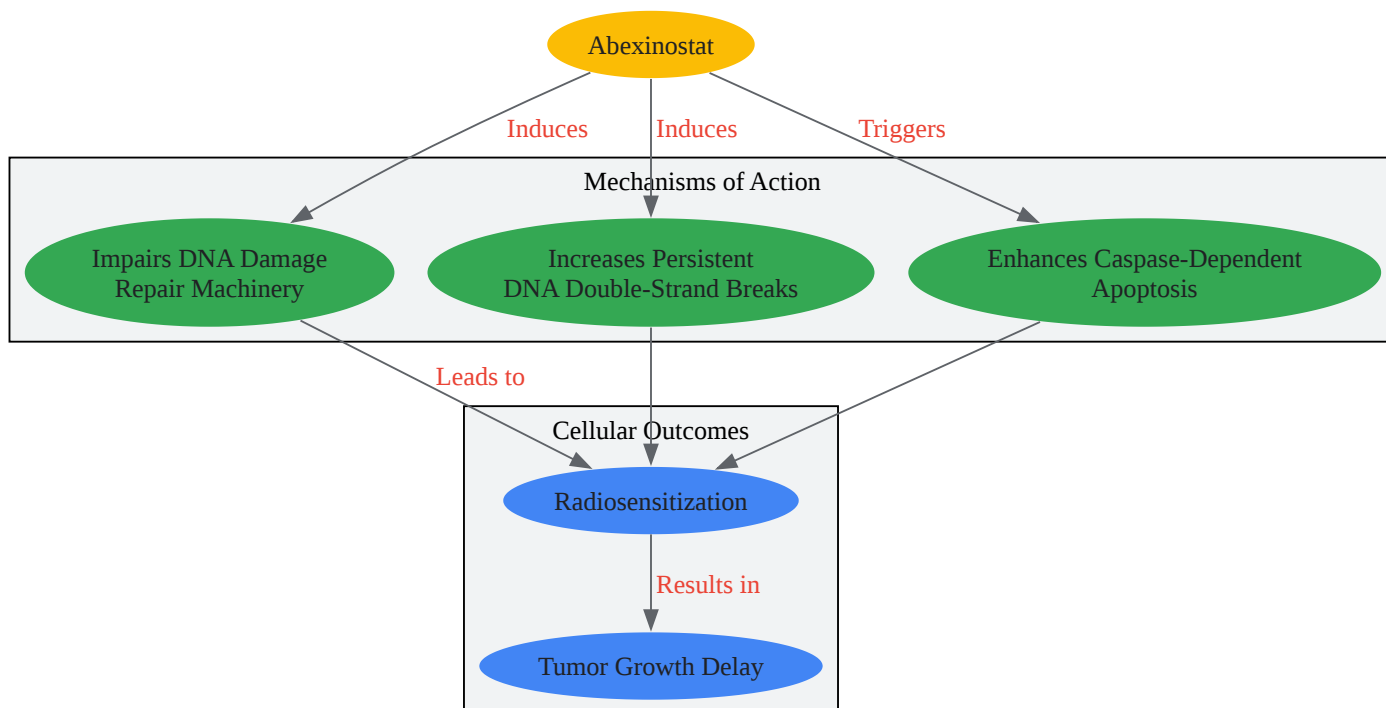
For the key *in vivo* xenograft study, the methodology was as follows [1]:

- **Animal Model:** Female nude mice.
- **Xenograft Establishment:** The study used two human NSCLC cell lines, A549 and H460, implanted subcutaneously.
- **Dosing:**
 - **Abexinostat:** Administered orally at 25 mg/kg, twice daily.
 - **Radiotherapy:** A single dose of 10 Gy was delivered to the tumor.
 - **Cisplatin:** Administered intraperitoneally at 6 mg/kg.
- **Schedule:** The treatment schedule involved **abexinostat** administered for three consecutive days, with radiotherapy delivered on the second day.
- **Tumor Growth Measurement:** Tumor volume was assessed regularly using a caliper.

Mechanisms of Action in Radiosensitization

The study provides evidence that **abexinostat** enhances tumor radiosensitivity through multiple mechanisms.

The diagram below illustrates this coordinated process.



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Research Context and Limitations

- **Limited Comparative Data:** The found study demonstrates **abexinostat**'s efficacy in combination therapies but does not provide a direct, side-by-side comparison of its potency against other HDAC inhibitors (e.g., vorinostat, panobinostat) in xenograft models [1].
- **Focus on Solid Tumors:** While several FDA-approved HDAC inhibitors are used for hematological malignancies, research on **abexinostat** in NSCLC highlights the interest in expanding their application to solid tumors [1] [2].
- **Broader HDAC Inhibitor Landscape:** The choice between a pan-HDAC inhibitor like **abexinostat** and a selective inhibitor depends on the specific HDAC isoforms overexpressed in the cancer type, a strategic consideration noted in recent literature [3].

Future Research Directions

- **Triple-Combination Therapy:** The **abexinostat** study concluded that the triple combination of **HDAC inhibitor + radiotherapy + cisplatin** is a promising avenue that "deserves further investigations" for NSCLC treatment [1].
- **Novel HDAC Inhibitors:** Research continues into developing new hydroxamate-based HDAC inhibitors (like the recently studied WMJ-J-09 for colorectal cancer) to improve anti-tumor properties and overcome drug resistance [4] [5].

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